

An In-depth Technical Guide to the Structure of Myristoleoyl-CoA

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Compound of Interest

Compound Name: Myristoleoyl-CoA

CAS No.: 87935-97-5

Cat. No.: B15598137

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Myristoleoyl-CoA is a critical intermediate in lipid metabolism, playing a key role in the biosynthesis of unsaturated fatty acids and the formation of complex lipids. This document provides a comprehensive overview of the structure of **Myristoleoyl-CoA**, including its detailed chemical composition, and key physicochemical properties. Furthermore, this guide delves into the biosynthetic pathway of **Myristoleoyl-CoA**, its significant metabolic roles, and detailed experimental protocols for its synthesis and characterization. This technical guide is intended to be a valuable resource for researchers and professionals in the fields of biochemistry, pharmacology, and drug development who are investigating pathways involving this essential lipid metabolite.

Molecular Structure of Myristoleoyl-CoA

Myristoleoyl-CoA is an unsaturated long-chain acyl-Coenzyme A (CoA) molecule. Its structure is comprised of two main components: a myristoleoyl group and a Coenzyme A moiety, linked by a high-energy thioester bond.

- **The Myristoleoyl Group:** This is a 14-carbon monounsaturated fatty acyl chain, derived from myristoleic acid. The systematic name for the myristoleoyl group is (9Z)-tetradecenoyl. The key feature of this acyl group is a cis double bond between the 9th and 10th carbon atoms (C9 and C10). This double bond introduces a kink in the hydrocarbon chain, which has significant implications for the fluidity of cell membranes when it is incorporated into phospholipids.
- **Coenzyme A Moiety:** Coenzyme A is a complex molecule composed of β -mercaptoethylamine, pantothenic acid (vitamin B5), and adenosine 3',5'-bisphosphate. The thiol group (-SH) of the β -mercaptoethylamine unit is the reactive site of Coenzyme A, forming a thioester linkage with the carboxyl group of the myristoleoyl chain.

The complete chemical structure of **Myristoleoyl-CoA** is formally the result of the condensation of the thiol group of coenzyme A with the carboxyl group of (9Z)-myristoleic acid^[1].

Chemical and Physical Properties

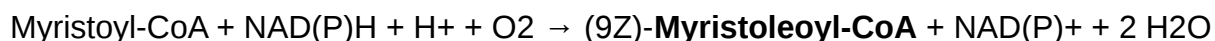
A summary of the key quantitative data for (9Z)-**Myristoleoyl-CoA** is presented in the table below.

Property	Value	Source
Chemical Formula	C35H60N7O17P3S	PubChem[1]
Molecular Weight	975.9 g/mol	PubChem[1]
IUPAC Name	S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl] (Z)-tetradec-9-enethioate	PubChem[1]
Synonyms	(9Z)-myristoleoyl-CoA, myristoleoyl-coenzyme A, cis-tetradec-9-enoyl-CoA, (Z)-tetradec-9-enoyl-CoA	PubChem[1]

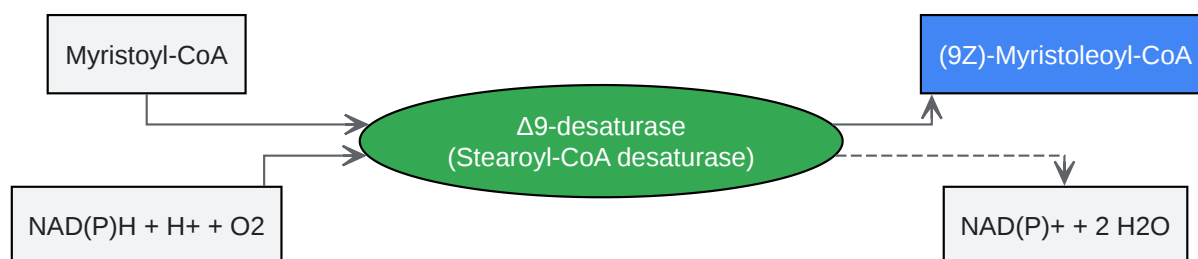
Biosynthesis of Myristoleoyl-CoA

Myristoleoyl-CoA is synthesized endogenously from its saturated counterpart, Myristoyl-CoA. This desaturation reaction is a critical step in the generation of monounsaturated fatty acids and is catalyzed by the enzyme $\Delta 9$ -desaturase, also known as stearoyl-CoA desaturase (SCD).

The overall reaction is as follows:



This enzymatic reaction introduces a cis double bond at the $\Delta 9$ position of the myristoyl chain. The process requires molecular oxygen and a reduced pyridine nucleotide (NADH or NADPH) as a cofactor.



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Biosynthesis of **Myristoleoyl-CoA** from Myristoyl-CoA.

Metabolic Roles of Myristoleoyl-CoA

Myristoleoyl-CoA is an important branch-point metabolite in lipid metabolism. Its primary roles include:

- **Precursor for Complex Lipid Synthesis:** As an activated form of myristoleic acid, **Myristoleoyl-CoA** can be readily incorporated into various classes of lipids, including phospholipids, triglycerides, and cholesterol esters. The presence of the *cis* double bond in the myristoleoyl moiety influences the physical properties of these lipids, such as increasing the fluidity of cell membranes.
- **Substrate for Elongation and Further Desaturation:** **Myristoleoyl-CoA** can be further metabolized by fatty acid elongase and desaturase enzymes to produce longer-chain monounsaturated and polyunsaturated fatty acids.
- **Beta-Oxidation:** Similar to other fatty acyl-CoAs, **Myristoleoyl-CoA** can undergo mitochondrial beta-oxidation to generate acetyl-CoA, which then enters the citric acid cycle for energy production.

Experimental Protocols

The study of **Myristoleoyl-CoA** often requires its synthesis and subsequent analysis. Below are detailed methodologies for these key experiments.

Chemo-enzymatic Synthesis of Myristoleoyl-CoA

The synthesis of **Myristoleoyl-CoA** can be achieved through a two-step chemo-enzymatic process. This method involves the chemical synthesis of an activated form of myristoleic acid, followed by an enzymatic reaction with Coenzyme A.

Materials:

- (9Z)-Myristoleic acid
- N,N'-Carbonyldiimidazole (CDI)
- Anhydrous tetrahydrofuran (THF)
- Coenzyme A lithium salt
- Acyl-CoA synthetase (optional, for enzymatic synthesis from myristoleic acid)
- ATP
- MgCl₂
- Tris-HCl buffer (pH 8.0)

Protocol:

- Activation of Myristoleic Acid:
 - Dissolve (9Z)-myristoleic acid in anhydrous THF.
 - Add N,N'-Carbonyldiimidazole (CDI) in a 1.1 molar excess to the myristoleic acid solution.
 - Stir the reaction mixture at room temperature for 1 hour under an inert atmosphere (e.g., argon or nitrogen) to form the myristoleoyl-imidazolid intermediate.
- Thioesterification with Coenzyme A:
 - In a separate vessel, dissolve Coenzyme A lithium salt in Tris-HCl buffer (pH 8.0).
 - Slowly add the myristoleoyl-imidazolid solution from step 1 to the Coenzyme A solution with vigorous stirring.

- Allow the reaction to proceed at room temperature for 2-4 hours.
- Purification:
 - The resulting **Myristoleoyl-CoA** can be purified by reversed-phase high-performance liquid chromatography (RP-HPLC).
 - Use a C18 column with a gradient of acetonitrile in an aqueous buffer (e.g., ammonium acetate or formic acid).
 - Monitor the elution profile by UV absorbance at 260 nm (for the adenine ring of CoA).
 - Collect the fractions containing the product and lyophilize to obtain pure **Myristoleoyl-CoA**.

Characterization by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and specific method for the identification and quantification of **Myristoleoyl-CoA**.

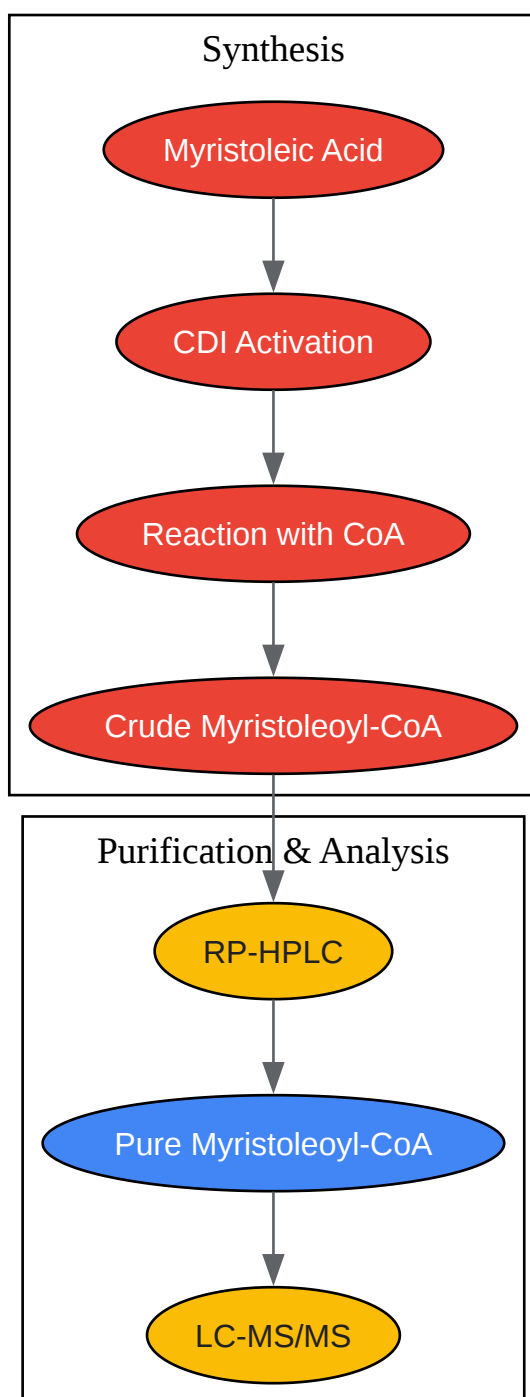
Instrumentation:

- High-performance liquid chromatograph (HPLC) coupled to a triple quadrupole or high-resolution mass spectrometer.
- Reversed-phase C18 column.

LC-MS/MS Method:

- Chromatographic Separation:
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from a low to a high percentage of mobile phase B is used to elute the **Myristoleoyl-CoA** from the C18 column.
 - Flow rate: 0.2-0.5 mL/min.

- Injection volume: 5-10 μ L.
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode.
 - Multiple Reaction Monitoring (MRM): For a triple quadrupole mass spectrometer, specific precursor-to-product ion transitions are monitored for selective detection and quantification.
 - Precursor Ion (Q1): $[M+H]^+$ for **Myristoleoyl-CoA** (m/z 976.3).
 - Product Ions (Q3): Characteristic fragment ions of **Myristoleoyl-CoA** are selected for monitoring. Common fragments for acyl-CoAs include the pantetheine-phosphate fragment.
 - High-Resolution Mass Spectrometry: For instruments like Orbitrap or Q-TOF, the accurate mass of the precursor ion is measured for high-specificity identification.



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Workflow for the synthesis and analysis of **Myristoleoyl-CoA**.

Conclusion

Myristoleoyl-CoA is a pivotal molecule in the landscape of lipid metabolism. A thorough understanding of its structure, biosynthesis, and metabolic fate is essential for researchers investigating fatty acid metabolism, membrane biology, and related diseases. The experimental protocols outlined in this guide provide a framework for the synthesis and analysis of **Myristoleoyl-CoA**, enabling further exploration of its biological functions and its potential as a therapeutic target.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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